

Physicochemical Profile & Operational Causality

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Compound of Interest

Compound Name: *N-Me-dl-leu-oh HCl*

CAS No.: 2215857-49-9

Cat. No.: B3117198

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To design an effective handling and disposal strategy, we must first understand the intrinsic properties of the compound. The presence of the hydrochloride (HCl) salt dictates both its solubility profile and its downstream environmental impact.

Table 1: Physicochemical Properties and Handling Impacts

Property	Value	Causality / Impact on Laboratory Operations
CAS Number	2566-33-8	Ensures accurate procurement and SDS tracking[1].
Molecular Formula	C ₇ H ₁₅ NO ₂ ·HCl	Contains chlorine; mandates segregation into halogenated waste streams[2].
Molecular Weight	181.66 g/mol	Required for precise stoichiometric calculations during coupling reactions[1].
Physical State	White to off-white powder	Prone to static scatter; requires anti-static tools and fume hood handling[2].

| Aqueous Behavior | Highly soluble, acidic | Dissociation releases H⁺ and Cl⁻, creating a corrosive solution that requires neutralization prior to disposal. |

Experimental Workflow: Handling & Activation

In peptide synthesis, **N-Me-dl-leu-oh HCl** cannot be used directly; the amine must be liberated from its hydrochloride salt. The following protocol outlines the standard operational workflow, explaining the causality behind each step to ensure technical accuracy and safety.

Protocol: Preparation of **N-Me-dl-leu-oh HCl** for Solid-Phase Peptide Synthesis (SPPS)

- Thermal Equilibration: Allow the sealed reagent vial to reach room temperature within a desiccator before opening.
 - Causality: The hydrochloride salt is hygroscopic. Opening a cold vial causes ambient moisture condensation, which degrades the reagent and skews stoichiometric weighing.
- Static-Controlled Weighing: Weigh the required mass using an anti-static weigh boat inside a certified ductless fume enclosure.

- Causality: Fine amino acid powders are prone to static dispersion. Controlling static ensures accurate dosing and prevents occupational inhalation exposure.
- Dissolution & In Situ Neutralization: Transfer the powder to the reaction vessel and dissolve in a polar aprotic solvent (e.g., N,N-Dimethylformamide). Immediately add 2.0 equivalents of a non-nucleophilic base such as N,N-Diisopropylethylamine (DIEA).
 - Causality: The first equivalent of DIEA neutralizes the HCl salt, freeing the secondary amine for the reaction. The second equivalent acts as the catalytic base for the subsequent peptide coupling mechanism.
- Coupling: Add the coupling reagent (e.g., HATU) and proceed with the standard SPPS workflow.

Proper Disposal Procedures

Because **N-Me-dl-leu-oh HCl** contains a halogen (chlorine), it falls under strict environmental regulations. Direct drain disposal is strictly prohibited, as it can compromise plumbing integrity and violate EPA pH and halogen discharge limits.

Solid Waste Disposal

Unused powder, contaminated weigh boats, spatulas, and empty reagent vials must not be placed in standard municipal trash.

- Procedure: Collect all solid materials in a puncture-resistant container explicitly labeled as "Halogenated Solid Waste."

Aqueous Waste Disposal

When the compound is dissolved in water (e.g., during glassware washing or aqueous extraction), the dissociation of the hydrochloride salt lowers the pH.

- Procedure: Carefully neutralize the acidic aqueous solution using 1M NaOH until the pH reaches 6.0–8.0. Once neutralized, transfer the liquid to a designated "Aqueous Hazardous Waste" carboy.

- Causality: Neutralizing the waste prevents the degradation of polyethylene storage carboys and mitigates the risk of dangerous exothermic reactions if mixed with other incompatible aqueous wastes.

Organic Waste Disposal

Reaction filtrates containing organic solvents (like DMF), DIEA, and unreacted **N-Me-dl-leu-oh HCl** must be segregated from standard organic waste.

- Procedure: Collect the filtrate in a container labeled "Halogenated Organic Waste."^[3]
- Causality: Mixing halogenated and non-halogenated organic waste drastically increases disposal costs and complicates the incineration process.

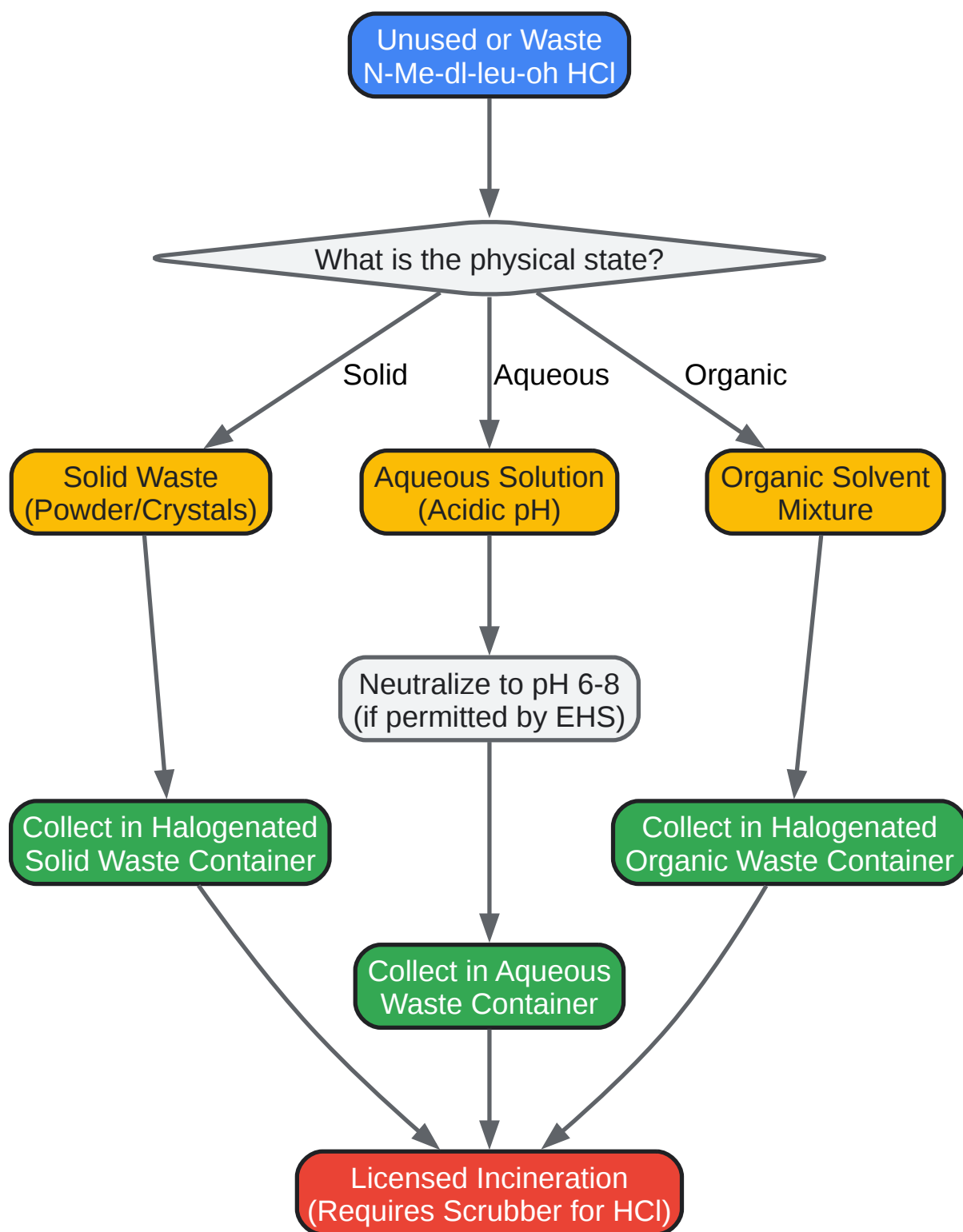
Final Destruction: The Role of the Scrubber

Waste management contractors must route halogenated waste to specialized incineration facilities. The preferred method of destruction is a ^[4].

- Causality: Combusting chlorinated organic compounds generates highly toxic and corrosive hydrogen chloride (HCl) gas. The incinerator must be equipped with an alkaline scrubber system (often utilizing wet air oxidation or a basic fluidized bed) to neutralize the acid gas into benign salts before atmospheric release^{[3][4]}.

Disposal Decision Workflow

The following logic diagram provides an immediate, visual decision-making matrix for laboratory personnel handling different waste streams of this compound.



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Caption: Decision workflow for the safe segregation and disposal of **N-Me-dl-leu-oh HCl** waste streams.

References

- Kason Corporation. Management of Wastewater Solids: Fluidized-bed Incinerators and Scrubbers. Retrieved from: [\[Link\]](#)
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Sources

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- 2. N-Methyllleucine | 31321-74-1 | Benchchem [\[benchchem.com\]](#)
- 3. chemcraft.su [\[chemcraft.su\]](#)
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